

Erythromycin Lactobionate chemical structure and properties

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Compound of Interest

Compound Name: Erythromycin Lactobionate

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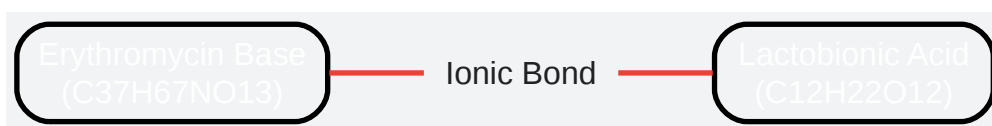
Erythromycin Lactobionate: A Comprehensive Technical Guide

Erythromycin Lactobionate is the lactobionate salt form of erythromycin, a macrolide antibiotic produced by a strain of *Saccharopolyspora erythraea* (formerly *Streptomyces erythraeus*).^{[1][2]} This water-soluble salt is suitable for intravenous administration, allowing for the achievement of high plasma levels in the treatment of serious bacterial infections.^[3] This guide provides an in-depth overview of its chemical structure, properties, mechanism of action, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Erythromycin Lactobionate is formed by the salt linkage between the basic erythromycin molecule and lactobionic acid.^{[3][4]} The chemical name is erythromycin mono(4-O-β-D-galactopyranosyl-D-gluconate).^[5] It is a white to off-white lyophilized powder that is freely soluble in water and alcohol.^{[3][4]}

Below is a diagram illustrating the components of **Erythromycin Lactobionate**.



[Click to download full resolution via product page](#)Components of **Erythromycin Lactobionate**.

Physicochemical Properties

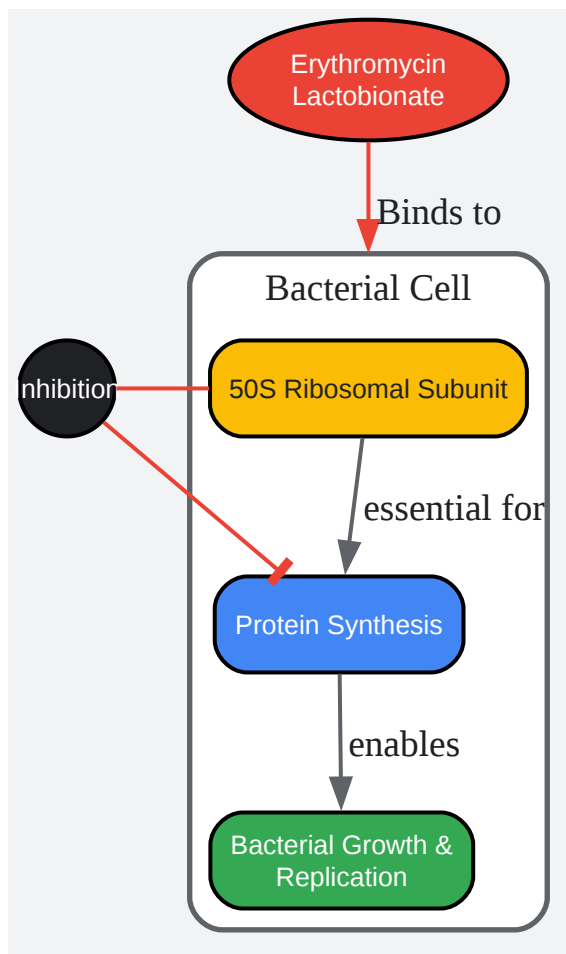
A summary of the key physicochemical properties of **Erythromycin Lactobionate** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄₉ H ₈₉ NO ₂₅	[5]
Molecular Weight	1092.2 g/mol	[5][6]
Appearance	White or slightly yellow hygroscopic powder	[3]
Melting Point	145° to 150°C	[3][7]
Solubility	Water: ~200 mg/mL, Freely soluble in ethanol and methanol, Very slightly soluble in acetone and methylene chloride.	[3][7]
pKa (Strongest Basic)	8.38	[6]
pKa (Strongest Acidic)	12.44	[6]

Mechanism of Action

Erythromycin exerts its bacteriostatic action by inhibiting protein synthesis in susceptible bacteria.[1][8] It diffuses through the bacterial cell membrane and reversibly binds to the 50S subunit of the bacterial ribosome.[5][8] This binding action blocks the translocation of peptides, thereby preventing the elongation of the polypeptide chain and halting protein synthesis.[8][9] Erythromycin does not affect nucleic acid synthesis.[2][4] The specificity of erythromycin for the bacterial ribosome, with minimal effect on human ribosomes, accounts for its therapeutic utility.[9]

The following diagram illustrates the mechanism of action of **Erythromycin Lactobionate**.



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Inhibition of bacterial protein synthesis.

Experimental Protocols

Reconstitution and Dilution for Intravenous Administration

Erythromycin Lactobionate for injection is a lyophilized powder that requires reconstitution and further dilution before administration.[4]

Materials:

- **Erythromycin Lactobionate** vial (e.g., 500 mg)[4]

- Sterile Water for Injection, USP (without preservatives)[10]
- Intravenous (IV) diluent (e.g., 0.9% Sodium Chloride Injection, USP; Lactated Ringer's Injection, USP)[10][11]

Procedure:

- Initial Reconstitution: Add 10 mL of Sterile Water for Injection, USP to a 500 mg vial of **Erythromycin Lactobionate**. This provides an initial concentration of 50 mg/mL.[4][10] It is crucial to use only Sterile Water for Injection for this initial step, as other diluents containing inorganic salts can cause precipitation.[10]
- Further Dilution for Continuous Infusion: The reconstituted solution should be further diluted to a final concentration of 1 mg/mL (1 g per liter).[11][12]
- Further Dilution for Intermittent Infusion: For intermittent infusion, the reconstituted solution can be diluted to a final concentration of 1 to 5 mg/mL.[11]
- pH Adjustment: Acidic solutions of **Erythromycin Lactobionate** are unstable. The pH of the final diluted solution should be in the optimal range for stability (6.5 - 7.5).[4][11] If necessary, a buffering agent like 4% sodium bicarbonate may be added.[11]
- Administration: The final diluted solution should be administered by slow continuous or intermittent intravenous infusion.[12][13] IV push is not an acceptable method of administration.[2]

Antimicrobial Susceptibility Testing (AST)

Quantitative methods are used to determine the minimum inhibitory concentrations (MICs) of Erythromycin, which provide estimates of the susceptibility of bacteria to the antibiotic.[14]

a) Broth or Agar Dilution Method: This is a standardized procedure to determine the MIC of an antimicrobial agent.[14]

Materials:

- Standardized erythromycin powder[14]

- Bacterial inoculum standardized to a specific concentration[14]
- Appropriate broth or agar medium[14]

Procedure:

- Prepare serial twofold dilutions of erythromycin in the broth or agar medium.
- Inoculate each dilution with a standardized suspension of the test bacterium.
- Incubate the tubes or plates under appropriate conditions.
- The MIC is the lowest concentration of erythromycin that completely inhibits the visible growth of the bacterium.[14]

b) Disk Diffusion Method: This method provides a qualitative assessment of bacterial susceptibility.

Materials:

- Paper disks impregnated with 15 mcg of erythromycin[12]
- Agar plates
- Standardized bacterial inoculum

Procedure:

- Evenly inoculate the surface of an agar plate with the test bacterium.
- Place the erythromycin-impregnated disk on the agar surface.
- Incubate the plate under appropriate conditions.
- Measure the diameter of the zone of growth inhibition around the disk. The size of the zone is correlated with the MIC to determine if the bacterium is susceptible, intermediate, or resistant to erythromycin.[13]

Quantitative Data

In Vitro Susceptibility Data

Erythromycin is active against a range of Gram-positive and some Gram-negative bacteria.[9]
[15] The table below summarizes the Minimum Inhibitory Concentration (MIC) values for several medically significant bacteria.

Bacterial Species	MIC (µg/mL)	Source(s)
Staphylococcus aureus	0.6	[15][16]
Streptococcus pneumoniae	0.06	[15][16]
Group A Streptococci (clinical isolates)	0.031	[15][16]

Pharmacokinetic Data

Following intravenous infusion, **Erythromycin Lactobionate** provides therapeutic plasma concentrations.

Dosage and Administration	Peak Plasma Concentration	Time to Peak	Elimination Half-Life	Source(s)
500 mg infused over 1 hour in fasting adults	~10 mcg/mL	1 hour	Not specified in this result	[4][12][13]
1000 mg infused over 30-60 minutes in patients with respiratory tract infections	33.3 - 34.4 mg/L	End of infusion	1.9 - 2.0 hours	[17]

Conclusion

Erythromycin Lactobionate remains a clinically important antibiotic for intravenous therapy of susceptible bacterial infections. Its well-characterized chemical properties, established mechanism of action, and predictable pharmacokinetics make it a valuable tool in the medical field. The experimental protocols outlined provide a foundation for its preparation, administration, and microbiological evaluation. Further research into its applications and potential for combination therapies is ongoing.

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